

Application Notes and Protocols for TC OT 39 in Social Recognition Tests

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Compound of Interest

Compound Name: TC OT 39

Cat. No.: B611260

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Introduction

Social recognition is a critical aspect of social behavior, and its deficits are implicated in various neuropsychiatric disorders. The neuropeptide oxytocin plays a pivotal role in regulating social behaviors, including social memory, which is the basis of social recognition.[1][2] The oxytocin receptor (OTR) is a key target for therapeutic development aimed at modulating social cognition.[3] **TC OT 39** is a potent, non-peptide partial agonist of the oxytocin receptor, making it a valuable tool for investigating the role of the oxytocinergic system in social behavior.[4] This document provides detailed application notes and protocols for the experimental design of social recognition tests using **TC OT 39**.

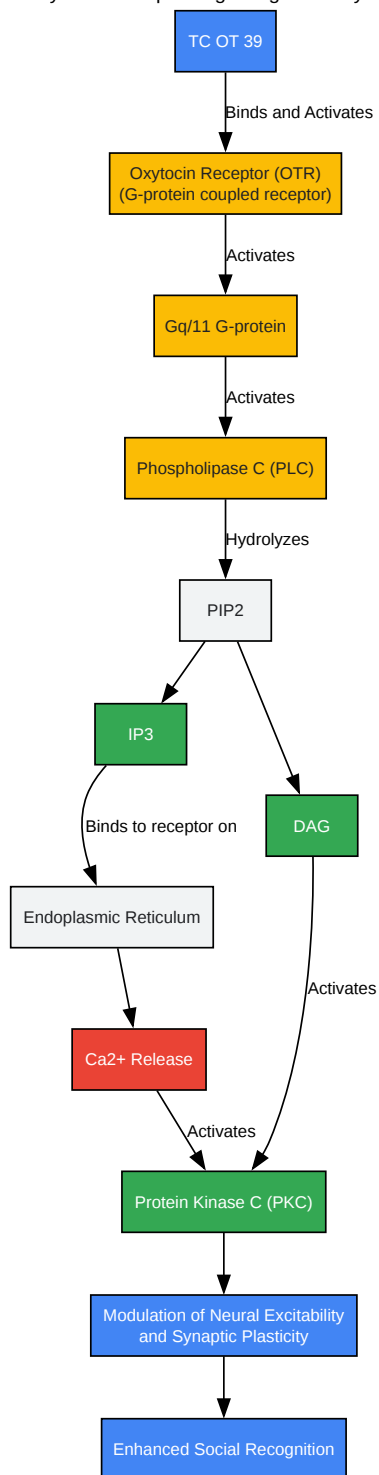
TC OT 39 Profile:

Feature	Description
Compound Name	TC OT 39
Chemical Class	Non-peptide
Primary Target	Oxytocin Receptor (OTR) Agonist
EC50 for OTR	33 nM - 180 nM[5]
Secondary Target	Vasopressin V1A Receptor (V1aR) Antagonist[4] [5]
Ki for V1aR	330 nM[4][5]
Other Activity	Partial agonist at the vasopressin V2 receptor[4]
Known In Vivo Effects	Exhibits sedative-like effects at higher doses in mice and is active in a rat model of uterine response.[5]

Signaling Pathway and Experimental Workflow

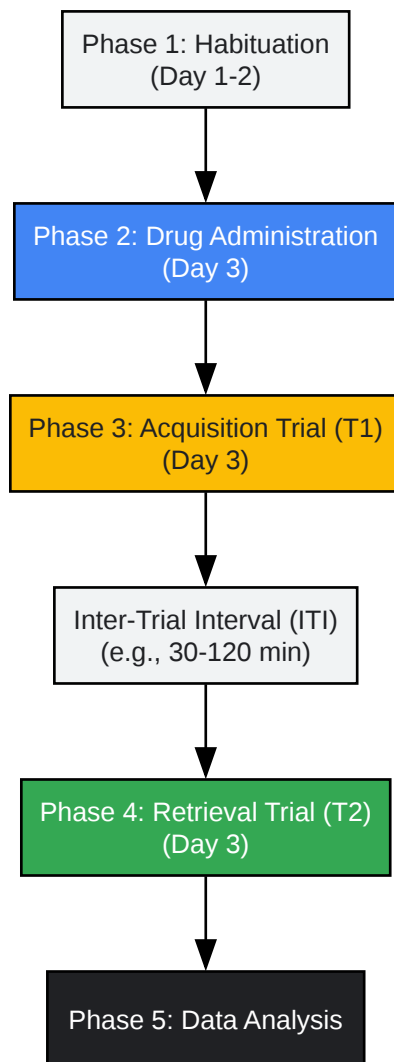
The following diagrams illustrate the oxytocin signaling pathway and the experimental workflow for a social recognition test involving **TC OT 39**.

Oxytocin Receptor Signaling Pathway

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Caption: Oxytocin receptor signaling cascade initiated by **TC OT 39**.

Experimental Workflow for Social Recognition Test



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Caption: Workflow of the social recognition test with **TC OT 39**.

Experimental Protocols

This protocol is designed for adult male rodents (e.g., rats or mice) and is based on the innate tendency of these animals to investigate novel conspecifics more than familiar ones.

Materials:

- Test cages (clean, with fresh bedding)
- Juvenile stimulus animals (unfamiliar to the test subjects)
- **TC OT 39**
- Vehicle solution (e.g., saline, DMSO, or as recommended by the supplier)
- Injection supplies (syringes, needles)
- Video recording equipment and analysis software
- Timer

Experimental Groups:

- Group 1: Vehicle Control: Receives vehicle administration.
- Group 2: **TC OT 39** (Low Dose): Receives a low dose of **TC OT 39**.
- Group 3: **TC OT 39** (High Dose): Receives a high dose of **TC OT 39**.
- (Optional) Group 4: Positive Control (e.g., Oxytocin): Receives a known prosocial compound.

Procedure:

Phase 1: Habituation (2-3 days)

- Handle the adult test animals for 5-10 minutes daily to acclimate them to the experimenter.
- On each habituation day, place the adult animal individually into a clean test cage for 30 minutes. This allows the animal to habituate to the testing environment.

Phase 2: Drug Administration

- On the test day, prepare fresh solutions of **TC OT 39** and the vehicle.

- Administer the assigned treatment (vehicle or **TC OT 39**) to each adult animal via the desired route (e.g., intraperitoneal - i.p.). The timing of administration before the acquisition trial should be based on the pharmacokinetic profile of **TC OT 39**, typically 30-60 minutes prior.

Phase 3: Acquisition Trial (T1)

- After the appropriate pre-treatment interval, place the adult test animal back into the familiar test cage.
- Introduce a juvenile stimulus animal into the cage.
- Record the social investigation time of the adult animal towards the juvenile for a set period (e.g., 5 minutes). Social investigation includes behaviors such as sniffing, close following, and grooming.

Phase 4: Inter-Trial Interval (ITI)

- After the acquisition trial, return both the adult and juvenile animals to their respective home cages.
- The duration of the ITI is crucial and can be varied to test short-term versus long-term social memory (e.g., 30-120 minutes for short-term memory).

Phase 5: Retrieval Trial (T2)

- After the ITI, place the adult test animal back into the same test cage.
- Re-introduce the same juvenile stimulus animal from the acquisition trial.
- Record the social investigation time for the same duration as in T1 (e.g., 5 minutes).

Data Analysis:

- Quantify the duration of social investigation in both T1 and T2 for each animal.
- Calculate a discrimination index (DI) or recognition index (RI):
 - $DI = (\text{Time investigating novel} - \text{Time investigating familiar}) / (\text{Total investigation time})$

- $RI = (\text{Time in T1} - \text{Time in T2}) / (\text{Time in T1} + \text{Time in T2})$
- A significant decrease in investigation time from T1 to T2, or a positive RI, indicates successful social recognition.
- Compare the investigation times and discrimination indices across the different treatment groups using appropriate statistical tests (e.g., ANOVA followed by post-hoc tests).

Data Presentation

The following tables provide a template for presenting the quantitative data obtained from the social recognition test. The data presented are illustrative and should be replaced with experimental findings.

Table 1: Social Investigation Time (Seconds)

Treatment Group	N	Acquisition Trial (T1) - Mean ± SEM	Retrieval Trial (T2) - Mean ± SEM
Vehicle Control	10	65.2 ± 5.1	60.8 ± 4.9
TC OT 39 (Low Dose)	10	68.5 ± 6.3	45.3 ± 4.2*
TC OT 39 (High Dose)	10	66.9 ± 5.8	35.1 ± 3.9**

*p < 0.05, **p < 0.01 compared to T1 within the same group.

Table 2: Recognition Index

Treatment Group	N	Recognition Index - Mean ± SEM
Vehicle Control	10	0.07 ± 0.03
TC OT 39 (Low Dose)	10	0.25 ± 0.05*
TC OT 39 (High Dose)	10	0.38 ± 0.06**

*p < 0.05, **p < 0.01 compared to Vehicle Control group.

Considerations and Troubleshooting

- **Dosage:** The optimal dose of **TC OT 39** should be determined through dose-response studies. Be mindful of potential sedative effects at higher doses, which could confound the interpretation of social investigation behavior.[5]
- **Stimulus Animals:** Use juvenile animals of the same sex as the test subjects to avoid confounding mating or aggressive behaviors. Ensure stimulus animals are naive to the test subjects.
- **Olfactory Cues:** Thoroughly clean the test cages between each animal to eliminate olfactory cues that could influence behavior.
- **Environmental Conditions:** Maintain consistent lighting, temperature, and noise levels in the testing room to minimize stress and variability in behavior.
- **Behavioral Scoring:** Use trained observers who are blind to the experimental conditions to score the behavior, or utilize automated tracking software to ensure objectivity.

By following these detailed protocols and considering the key experimental variables, researchers can effectively utilize **TC OT 39** to investigate the role of the oxytocin system in social recognition and explore its therapeutic potential for social cognitive deficits.

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